

# Safety Data Sheet (SDS) for m-PEG16-NHS Ester: A Technical Guide

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## Compound of Interest

Compound Name: *m*-PEG16-NHS ester

Cat. No.: B7840625

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This technical guide provides a comprehensive overview of the safety data for methoxy-poly(ethylene glycol)16-N-hydroxysuccinimidyl ester (**m-PEG16-NHS ester**). It is intended for researchers, scientists, and professionals in drug development who handle this substance. This document consolidates key safety information, including hazard identification, handling procedures, and emergency measures, presented in a clear and accessible format.

## Chemical Identification


Identifier	Information	Citation
Product Name	m-PEG16-NHS ester	[1]
Synonyms	Methoxy PEG NHS ester	[2]
CAS Number	2563873-83-4	[1]
Molecular Formula	C38H71NO20	[1]
Molecular Weight	861.97 g/mol	[1]

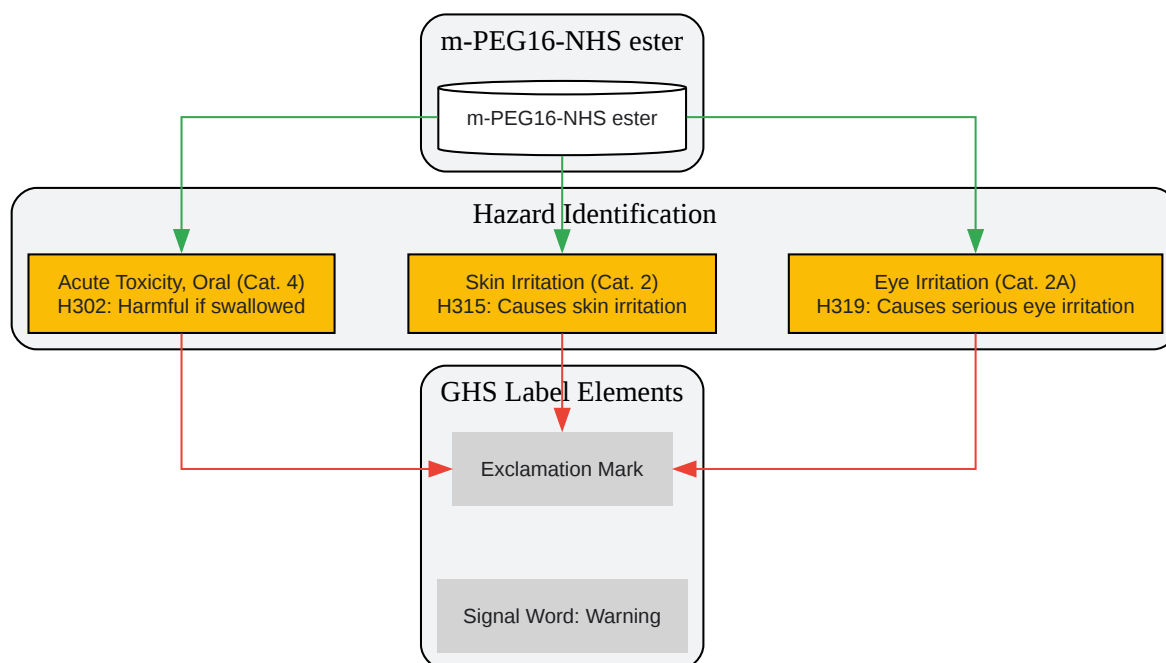
## Hazard Identification and GHS Classification

**m-PEG16-NHS ester** is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) as follows:

Hazard Class	Hazard Category	Hazard Statement	Citation
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation	

## GHS Label Elements:

- Pictogram:
  -  alt text
- Signal Word: Warning
- Hazard Statements:
  - H302: Harmful if swallowed.
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
- Precautionary Statements:
  - Prevention: P264, P270, P280
  - Response: P302+P352, P305+P351+P338, P330, P362+P364
  - Disposal: P501



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GHS Hazard Classification for **m-PEG16-NHS ester**.

## Toxicological Information

While specific quantitative toxicological data such as LD50 for **m-PEG16-NHS ester** are not readily available in the reviewed literature, the GHS classification indicates oral toxicity. General safety assessments of Polyethylene Glycols (PEGs) and their derivatives suggest they typically exhibit low acute and chronic toxicities. They are not readily absorbed through intact skin, and the potential for sensitization on healthy skin is considered negligible.

## First-Aid Measures

Exposure Route	First-Aid Procedure	Citation
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.	
Skin Contact	Wash with plenty of soap and water. Take off contaminated clothing and wash it before reuse. If skin irritation occurs, seek medical advice.	
Ingestion	Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell. Do NOT induce vomiting.	
Inhalation	Move the person to fresh air and keep comfortable for breathing. If respiratory irritation occurs, seek medical advice.	

## Handling and Storage

- **Handling:** Avoid contact with skin and eyes. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling. Use in a well-ventilated area.
- **Storage:** Store in a cool, dry, and well-ventilated place. Keep the container tightly closed. Recommended storage temperature is -20°C.

## Physical and Chemical Properties

Property	Value	Citation
Appearance	Solid	
Solubility	Soluble in Water, DMSO, DCM, DMF	
Purity	>90%	

## Experimental Protocols

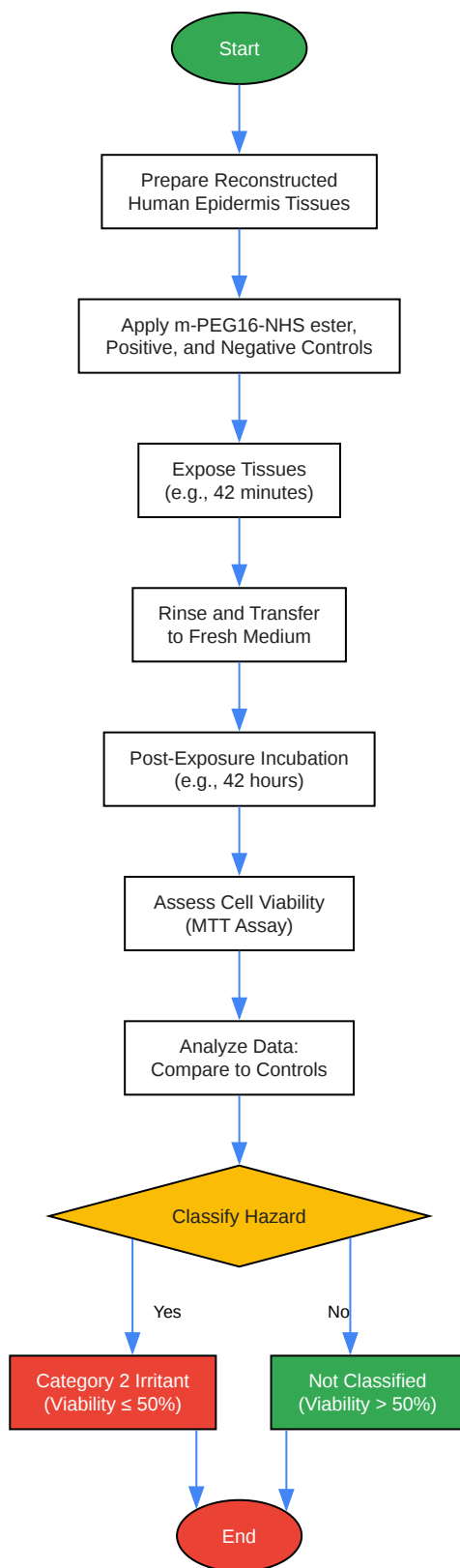
Detailed experimental protocols for the specific toxicological assessment of **m-PEG16-NHS ester** are not publicly available. However, the GHS classifications for skin and eye irritation are typically determined using standardized methods, such as those outlined by the Organisation for Economic Co-operation and Development (OECD).

### a) In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method (based on OECD TG 439)

This test method evaluates the potential of a substance to cause skin irritation by assessing its effect on a reconstructed human epidermis model.

- **Tissue Preparation:** Reconstructed human epidermis tissues are pre-incubated to remove any transport-related stress compounds.
- **Application of Test Substance:** A small amount of **m-PEG16-NHS ester** is applied topically to the tissue surface. A negative control (e.g., phosphate-buffered saline) and a positive control (e.g., 5% sodium dodecyl sulfate) are also tested in parallel.
- **Exposure and Post-Exposure Incubation:** The tissues are exposed to the substance for a defined period (e.g., 42 minutes) at room temperature. Following exposure, the tissues are rinsed and transferred to fresh medium for a post-exposure incubation period (e.g., 42 hours).
- **Viability Assessment:** Cell viability is determined using a colorimetric assay, such as the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay. The viability of the treated tissues is expressed as a percentage relative to the negative control.

- Classification: A substance is classified as a skin irritant (Category 2) if the mean tissue viability is reduced to 50% or less of the negative control.



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### Workflow for In Vitro Skin Irritation Testing.

#### b) In Vitro Eye Irritation Test Methods

A variety of in vitro methods are available to assess eye irritation potential, aiming to replace the traditional in vivo rabbit eye test. These methods include:

- **Bovine Corneal Opacity and Permeability (BCOP) Test (OECD TG 437):** This test uses isolated bovine corneas to assess changes in opacity and permeability after exposure to a test substance.
- **Reconstructed Human Cornea-like Epithelium (RhCE) Test Method (OECD TG 492):** Similar to the skin irritation test, this method uses a 3D model of the human corneal epithelium to evaluate cell viability after exposure to a substance.
- **Fluorescein Leakage (FL) Test Method (OECD TG 460):** This method uses a monolayer of epithelial cells to assess damage to cell junctions by measuring the passage of fluorescein dye.

The classification of **m-PEG16-NHS ester** as a Category 2A eye irritant suggests that in such tests, it would cause significant, but reversible, damage to the corneal cells or tissue models.

## Conclusion

**m-PEG16-NHS ester** is a valuable research chemical that requires careful handling due to its potential hazards, including oral toxicity and irritation to the skin and eyes. Adherence to the safety precautions outlined in this guide and the corresponding Safety Data Sheet is essential to minimize risk. While specific toxicological data for this compound is limited, the general safety profile of PEG compounds suggests a low overall toxicity when handled appropriately. Researchers should always consult the most up-to-date SDS from their supplier before use.

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## References

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- 2. [d-nb.info](https://d-nb.info) [[d-nb.info](https://d-nb.info)]
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